

Spectroscopic Blueprint of 3,7-Dibromoquinoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3,7-Dibromoquinoline

Cat. No.: B11839843

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Introduction

For chemists and pharmacologists, **3,7-dibromoquinoline** is a valuable heterocyclic compound. Its quinoline core is a common feature in many therapeutic drugs, and the specific placement of bromine atoms at the 3- and 7-positions makes it a versatile intermediate for creating new chemical entities. The bromine atoms can be replaced or used in coupling reactions to build more complex molecules. This guide provides a detailed look at the spectroscopic characteristics of **3,7-dibromoquinoline**, offering a predictive analysis based on established principles and data from similar molecules. This information is crucial for confirming the identity and purity of the compound in a laboratory setting.

Molecular Structure and Isotopic Profile

The structure of **3,7-dibromoquinoline** features a quinoline ring system with bromine atoms attached to carbon 3 and carbon 7. A key feature of this molecule is the presence of two bromine atoms, which significantly influences its mass spectrum due to the natural isotopic abundance of bromine. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , which are present in nearly equal amounts (approximately 50.7% and 49.3%, respectively). This results in a

distinctive pattern of isotopic peaks in the mass spectrum, providing a clear signature for molecules containing two bromine atoms.

Mass Spectrometry (MS)

In mass spectrometry, the presence of two bromine atoms in **3,7-dibromoquinoline** leads to a characteristic M, M+2, and M+4 isotopic pattern for the molecular ion. The relative intensities of these peaks are expected to be in a ratio of approximately 1:2:1. This pattern is a definitive indicator of a dibrominated compound.

Ion	m/z (calculated)	Relative Intensity (Predicted)
[M] ⁺	284.8	~50%
[M+2] ⁺	286.8	~100%
[M+4] ⁺	288.8	~50%

Experimental Protocol for Mass Spectrometry

A standard method for analyzing **3,7-dibromoquinoline** by mass spectrometry is as follows:

- **Sample Preparation:** A small amount of the compound (typically less than 1 mg) is dissolved in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** Electron ionization (EI) is a common technique for this type of molecule. The sample is introduced into the ion source, where it is bombarded with a beam of high-energy electrons, causing the molecule to lose an electron and form a positively charged molecular ion.
- **Analysis:** The ions are then accelerated into a mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion, generating the mass spectrum.

Infrared (IR) Spectroscopy

The infrared spectrum of **3,7-dibromoquinoline** is expected to show characteristic absorption bands corresponding to the vibrations of its aromatic rings and carbon-bromine bonds.

Frequency Range (cm ⁻¹)	Vibration	Description
3100-3000	C-H stretch	Aromatic C-H stretching vibrations.
1600-1450	C=C stretch	Aromatic ring carbon-carbon stretching.
1300-1000	C-H in-plane bend	Bending vibrations of the aromatic C-H bonds.
900-650	C-H out-of-plane bend	Out-of-plane bending of aromatic C-H bonds, which can be indicative of the substitution pattern.
700-500	C-Br stretch	Carbon-bromine stretching vibrations.

Experimental Protocol for IR Spectroscopy

A common method for obtaining an IR spectrum of a solid sample like **3,7-dibromoquinoline** is using an Attenuated Total Reflectance (ATR) accessory:

- **Sample Preparation:** A small amount of the solid sample is placed directly on the ATR crystal.
- **Analysis:** The IR beam is passed through the crystal in such a way that it reflects off the internal surface in contact with the sample. At each reflection, the beam penetrates a short distance into the sample, and absorption occurs at specific wavelengths.
- **Detection:** The detector measures the intensity of the reflected beam, and the instrument's software generates the IR spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the hydrogen and carbon framework of **3,7-dibromoquinoline**.

¹H NMR Spectroscopy

The ¹H NMR spectrum is predicted to show five distinct signals in the aromatic region, corresponding to the five protons on the quinoline ring. The chemical shifts are influenced by the electronegativity of the nitrogen atom and the bromine substituents.

Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	8.8 - 9.0	Doublet	~2.0
H-4	8.2 - 8.4	Doublet	~2.0
H-5	7.9 - 8.1	Doublet	~8.5
H-6	7.5 - 7.7	Doublet of Doublets	~8.5, ~1.5
H-8	8.0 - 8.2	Doublet	~1.5

¹³C NMR Spectroscopy

The ¹³C NMR spectrum is expected to show nine distinct signals for the nine carbon atoms of the quinoline ring. The chemical shifts are influenced by the bromine atoms and the nitrogen atom.

Carbon	Predicted Chemical Shift (δ , ppm)
C-2	150 - 152
C-3	122 - 124
C-4	135 - 137
C-4a	148 - 150
C-5	128 - 130
C-6	129 - 131
C-7	125 - 127
C-8	130 - 132
C-8a	127 - 129

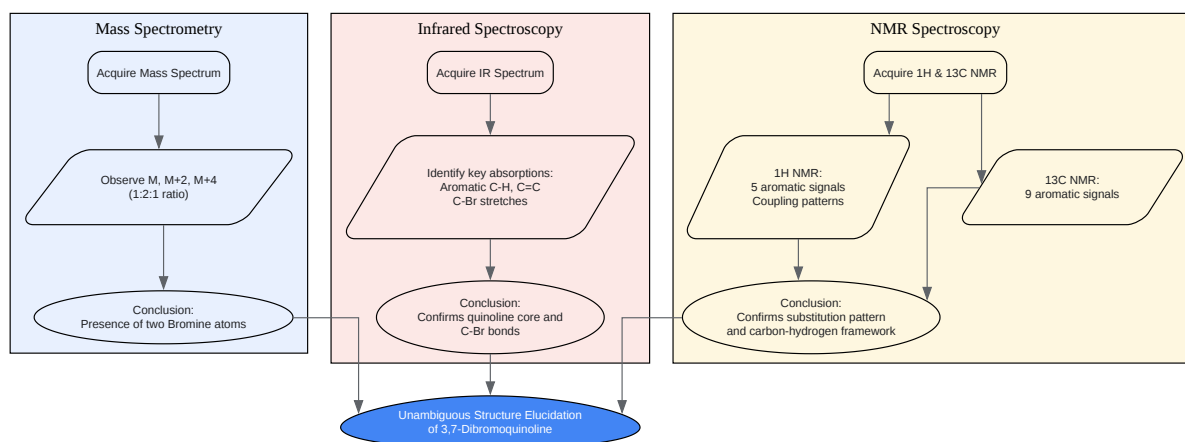
Experimental Protocol for NMR Spectroscopy

A general procedure for acquiring NMR spectra of **3,7-dibromoquinoline** is as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- **Data Acquisition:** Place the NMR tube in the spectrometer. Acquire the ^1H NMR spectrum, typically requiring a few scans. For the ^{13}C NMR spectrum, a larger number of scans will be necessary due to the lower natural abundance of the ^{13}C isotope.
- **Processing:** The acquired data (Free Induction Decay - FID) is Fourier transformed to generate the NMR spectrum.

Integrated Spectroscopic Analysis Workflow

The confirmation of the structure of **3,7-dibromoquinoline** relies on the synergistic interpretation of data from MS, IR, and NMR. The following diagram illustrates the logical workflow.



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Caption: Integrated workflow for the structural confirmation of **3,7-dibromoquinoline**.

References

- Note: As this guide is based on predictive data and general spectroscopic principles, direct literature references for the experimental spectra of **3,7-dibromoquinoline** are not provided.
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